

Personal protective equipment for handling 4'-Methylacetophenone-D10

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Compound of Interest

Compound Name: 4'-Methylacetophenone-D10

Cat. No.: B1436296

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Essential Safety and Handling Guide for 4'-Methylacetophenone-D10

This guide provides crucial safety and logistical information for the handling and disposal of **4'-Methylacetophenone-D10** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical and Physical Properties

The following table summarizes the known physical and chemical properties of 4'-Methylacetophenone. The data for the deuterated form (D10) is not readily available; therefore, the data for the non-deuterated compound is provided as a close proxy.

Property	Value
CAS Number	358730-83-3 (for D10)
Molecular Formula	C ₉ D ₁₀ O
Molecular Weight	144.24 g/mol
Appearance	Clear, colorless to pale yellow liquid
Boiling Point	226 °C (438.8 °F)
Melting Point	22-24 °C (71.6-75.2 °F)
Flash Point	92 °C (197.6 °F)
Density	1.005 g/cm ³ at 25 °C
Solubility in Water	0.37 g/L at 15 °C

Hazard Identification and Personal Protective Equipment (PPE)

Based on the available Safety Data Sheets (SDS) for the non-deuterated 4'-Methylacetophenone, the primary hazards are:

- Harmful if swallowed[1]
- Causes skin irritation
- Combustible liquid

To mitigate these risks, the following personal protective equipment is mandatory when handling **4'-Methylacetophenone-D10**:

PPE Category	Specification
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber).
Eye Protection	Safety glasses with side-shields or chemical splash goggles.
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.

Operational Plan for Safe Handling

Adherence to a strict operational protocol is essential for minimizing exposure and ensuring safety.

1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and available.
- Verify that an eyewash station and safety shower are accessible.
- Prepare all necessary equipment and reagents before handling the compound.
- Have a spill kit readily available.

2. Handling the Compound:

- Don the appropriate PPE as outlined in the table above.
- Conduct all weighing and transferring operations within a chemical fume hood.
- Avoid direct contact with the skin and eyes.
- Keep the container tightly closed when not in use to prevent inhalation of vapors.
- Do not eat, drink, or smoke in the laboratory area.

3. In Case of Exposure or Spill:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[2\]](#)
- Skin Contact: Immediately wash the affected area with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.

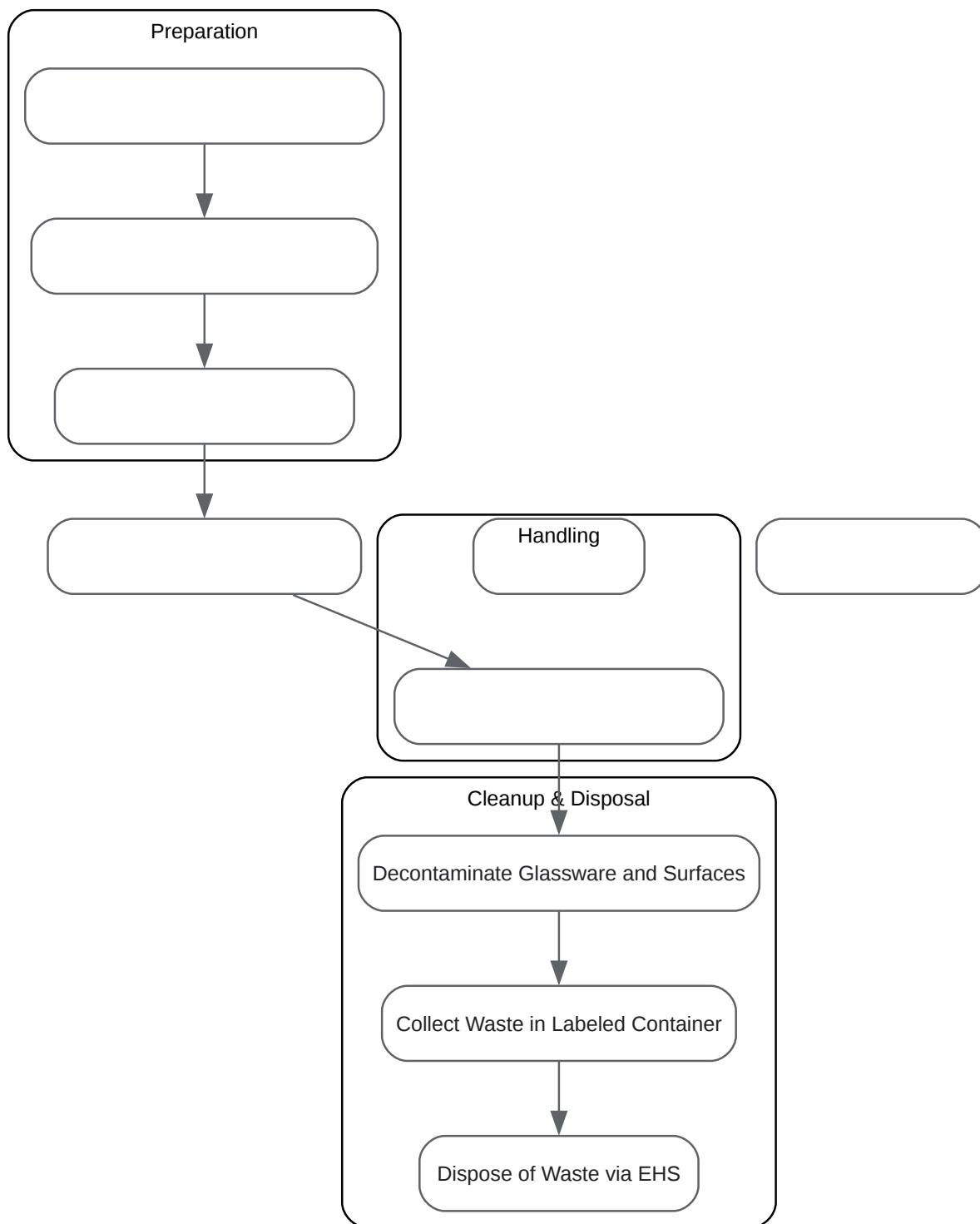
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and give them one or two glasses of water to drink. Seek immediate medical attention.
- Spill: For small spills, absorb the chemical with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.[2] For large spills, evacuate the area and contact the appropriate emergency response team.

Disposal Plan

Proper disposal of **4'-Methylacetophenone-D10** and its contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste containing **4'-Methylacetophenone-D10**, including unused product and contaminated materials (e.g., gloves, absorbent paper), in a designated, properly labeled, and sealed hazardous waste container.
 - Do not mix this waste with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Disposal Procedure:
 - Dispose of the hazardous waste through your institution's EHS program.
 - Follow all local, state, and federal regulations for the disposal of chemical waste.

Workflow for Handling 4'-Methylacetophenone-D10



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Caption: Workflow for the safe handling and disposal of **4'-Methylacetophenone-D10**.

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References

- 1. bg.cpachem.com [bg.cpachem.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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